

An In-depth Technical Guide to Trimethylammonium Nitrate

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Compound of Interest

Compound Name: Trimethylammonium nitrate

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Abstract

Trimethylammonium nitrate, a quaternary ammonium salt, is a compound of interest in various chemical and industrial applications. This document provides a comprehensive overview of its discovery, history, physicochemical properties, and synthesis. Detailed experimental protocols and data are presented to serve as a valuable resource for researchers and professionals in the field.

Introduction

Trimethylammonium nitrate, with the chemical formula $C_3H_{10}N_2O_3$, is the salt formed from the neutralization of the tertiary amine, trimethylamine, and nitric acid.[1][2] While not as historically prominent as some of its relatives like methylammonium nitrate, which was utilized as an explosive ingredient during World War II, **trimethylammonium nitrate** holds its own significance in the broader landscape of ammonium nitrate compounds.[3] Its properties and synthesis are rooted in the fundamental principles of acid-base chemistry and amine reactions. This guide will delve into the technical details of this compound, providing a foundational understanding for its application in research and development.

Physicochemical Properties

A summary of the key physicochemical properties of **Trimethylammonium nitrate** is presented in Table 1. This data is crucial for handling, storage, and application of the compound in a laboratory or industrial setting.

Table 1: Physicochemical Properties of **Trimethylammonium Nitrate**

Property	Value	Source
IUPAC Name	trimethylazanium;nitrate	[1][4]
CAS Number	25238-43-1	[1][5]
Molecular Formula	C ₃ H ₁₀ N ₂ O ₃	[1][5]
Molecular Weight	122.124 g/mol	[5]
Exact Mass	122.06914219 Da	[1][5]
Boiling Point	2.8°C at 760 mmHg	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	0	[5]
Heavy Atom Count	8	[5]
Complexity	26.8	[1][5]
Canonical SMILES	C--INVALID-LINK--C.-- INVALID-LINK--[O-])[O-]	[4][5]

Historical Context and Discovery

The precise date and discoverer of **trimethylammonium nitrate** are not well-documented in readily available historical records. Its discovery is intrinsically linked to the broader history of amine chemistry and the study of their reactions with acids. The synthesis of trimethylamine itself was a significant step, with industrial production methods being developed over time.[6][7] The reaction of tertiary amines with acids to form salts is a fundamental concept in organic

chemistry.^{[8][9]} It is therefore likely that **trimethylammonium nitrate** was first synthesized and characterized as part of systematic studies on the properties and reactions of trimethylamine.

While its sibling compound, methylammonium nitrate, has a more noted history due to its use in explosives, **trimethylammonium nitrate** and its derivatives, such as tetramethylammonium nitrate, are also subjects of research in energetic materials and other fields.^{[3][10]}

Synthesis of Trimethylammonium Nitrate

The primary and most direct method for the synthesis of **trimethylammonium nitrate** is the acid-base neutralization reaction between trimethylamine and nitric acid.^[5] This reaction is typically carried out in an aqueous solution and is known to proceed with a high yield.

Experimental Protocol: Synthesis via Neutralization

This protocol describes the laboratory-scale synthesis of **trimethylammonium nitrate** from trimethylamine and nitric acid.

Materials:

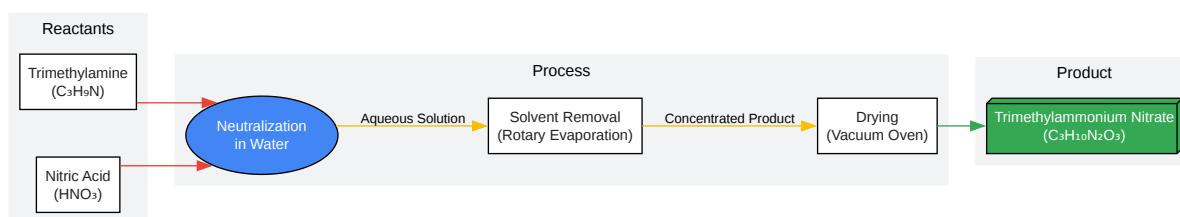
- Trimethylamine (aqueous solution, e.g., 40%)
- Nitric acid (concentrated, e.g., 70%)
- Deionized water
- Ice bath
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Rotary evaporator
- Crystallization dish
- Vacuum oven

Procedure:

- **Preparation of Reactant Solution:** In a fume hood, carefully dilute a known molar amount of trimethylamine solution with deionized water in a beaker. Place the beaker in an ice bath on a magnetic stirrer and begin gentle stirring.
- **Acid Addition:** Slowly add a stoichiometric equivalent of concentrated nitric acid dropwise to the stirring trimethylamine solution. The reaction is exothermic, and the ice bath is crucial for temperature control.
- **Neutralization:** Monitor the pH of the solution continuously. Continue adding nitric acid until the solution reaches a neutral pH (approximately 7.0).
- **Solvent Removal:** Once neutralized, remove the beaker from the ice bath. Transfer the solution to a round-bottom flask and remove the water using a rotary evaporator under reduced pressure.
- **Crystallization and Drying:** Transfer the resulting concentrated solution or solid to a crystallization dish. Dry the product under vacuum at a slightly elevated temperature to obtain the final crystalline **trimethylammonium nitrate**. A reported yield for this synthesis in water is 90.1%.^[5]

Logical Relationships in Synthesis

The synthesis of **trimethylammonium nitrate** is a straightforward acid-base reaction. The logical flow of this process can be visualized as follows.



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Caption: Workflow for the synthesis of **Trimethylammonium Nitrate**.

Conclusion

Trimethylammonium nitrate, while not having a storied history of discovery, is a fundamentally important quaternary ammonium salt. Its synthesis is a classic example of an acid-base neutralization reaction, and its well-characterized physicochemical properties make it a useful compound for various applications. This guide provides the essential technical information for its synthesis and handling, serving as a valuable resource for the scientific community.

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